

Technical Guide: Synthesis and Characterization of Sodium 1,2-Dihydroxyethane-1,2-Disulfonate

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Compound of Interest

Compound Name: Sodium 1,2-dihydroxyethane-1,2-disulfonate

CAS No.: 517-21-5

Cat. No.: B146987

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Executive Summary

Sodium 1,2-dihydroxyethane-1,2-disulfonate (CAS: 517-21-5), commonly known as the Glyoxal Bisulfite Adduct, represents a critical stabilized form of glyoxal. While glyoxal itself is a highly reactive, toxic, and unstable dialdehyde often supplied as a 40% aqueous solution, its bisulfite adduct is a stable, non-volatile, water-soluble solid.

For drug development professionals, this compound serves three pivotal roles:

- **Controlled Reagent:** It acts as a "masked" glyoxal equivalent for the synthesis of nitrogen-containing heterocycles (e.g., quinoxalines, imidazoles) used in pharmaceutical scaffolds.
- **Metabolic Reference:** It is used to study the detoxification pathways of endogenous glyoxal via the glyoxalase system.
- **Solubilizing Moiety:** Its high aqueous solubility and sulfonic acid groups make it a candidate for prodrug formulations requiring rapid aqueous dissolution.

This guide details a high-purity synthesis protocol designed to minimize polymeric byproducts and maximize the isolation of the monomeric disulfonate salt.

Chemical Identity & Properties

Property	Specification
IUPAC Name	Disodium 1,2-dihydroxyethane-1,2-disulfonate
Common Name	Glyoxal Sodium Bisulfite Adduct
CAS Number	517-21-5 (Anhydrous), 332360-05-1 (Hydrate)
Molecular Formula	(Anhydrous)
Molecular Weight	284.17 g/mol
Solubility	Highly soluble in water; Insoluble in ethanol, ether, and organic solvents.
Structure	Bis-hemiacetal sulfonated backbone ()

Synthesis Strategy: The Nucleophilic Addition Protocol

Mechanistic Rationale

The synthesis relies on the nucleophilic addition of the bisulfite ion (

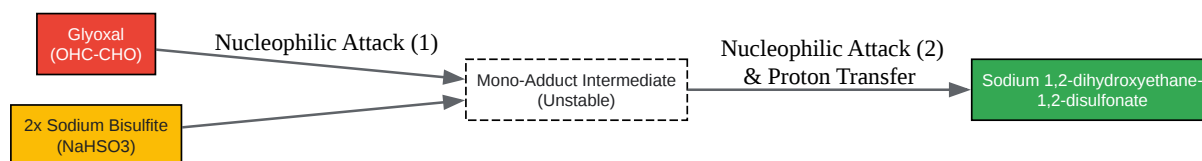
) to the carbonyl carbons of glyoxal. This reaction is reversible but thermodynamically favored towards the adduct at lower temperatures and high concentrations.

Key Process Parameter (KPP): Temperature control is vital.

- > 60°C: Risk of glyoxal polymerization (Cannizzaro-type disproportionation) or oxidation to glycolic acid.
- < 10°C (during addition): Reaction kinetics slow significantly, leading to incomplete conversion before crystallization.

Reaction Mechanism Visualization

The following diagram illustrates the stepwise addition of sodium bisulfite to glyoxal to form the stable disulfonate.



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Figure 1: The bisulfite ion attacks the electrophilic carbonyl carbon, converting the carbonyl to an hydroxyl-sulfonate center.

Detailed Experimental Protocol

Safety Note: Glyoxal is a sensitizer and suspected mutagen. Sodium bisulfite releases gas (toxic) if acidified. Perform all operations in a fume hood.

Materials

- Glyoxal (40% w/w aq. solution): 145 g (1.0 mol)
- Sodium Bisulfite (): 220 g (2.1 mol) — Slight excess ensures complete conversion.
- Deionized Water: 400 mL
- Ethanol (95%): 600 mL — Anti-solvent for crystallization.

Step-by-Step Methodology

Step 1: Preparation of Bisulfite Solution

- In a 1L three-necked round-bottom flask equipped with a mechanical stirrer and internal thermometer, dissolve 220 g of Sodium Bisulfite in 400 mL of warm water (40°C).
- Why: Bisulfite has limited solubility in cold water. Starting warm ensures a homogeneous phase for the reaction.

Step 2: Controlled Addition

- Place the flask in a water bath to maintain temperature between 35°C and 45°C.
- Add 145 g of Glyoxal (40% solution) dropwise over 30 minutes.
- Observation: The reaction is mildly exothermic. Do not allow the temperature to exceed 50°C to prevent yellowing (impurity formation).

Step 3: Reaction Maturation

- Once addition is complete, stir the clear, colorless solution at 40°C for 60 minutes.
- Check: The solution should remain clear. Turbidity suggests inorganic salt precipitation (add minimal water if observed).

Step 4: Crystallization (The "Salting Out" Phase)

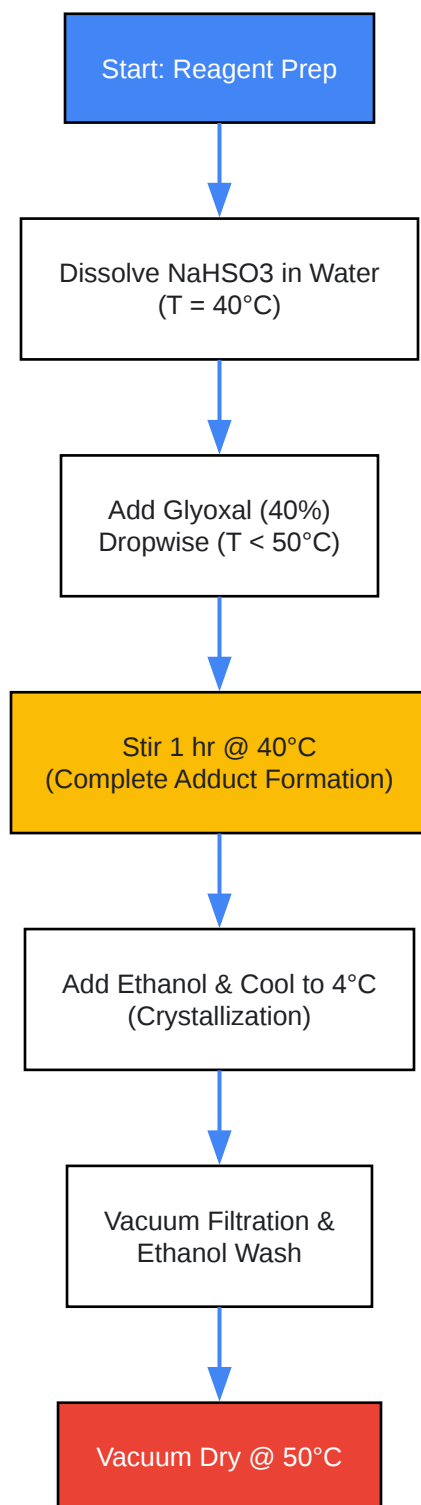
- Remove the heat source and allow the mixture to cool to room temperature.
- Slowly add 600 mL of Ethanol while stirring vigorously.
- Mechanism: The polarity of the solvent mixture decreases, forcing the highly polar disulfonate salt to crash out as a white crystalline solid.
- Cool the slurry to 0-5°C in an ice bath for 2 hours to maximize yield.

Step 5: Isolation and Drying

- Filter the white solid using a vacuum Buchner funnel.[\[1\]](#)
- Wash 1: 100 mL of 50% Ethanol/Water (cold).
- Wash 2: 100 mL of 100% Ethanol (to remove water).

- Dry in a vacuum oven at 50°C for 6 hours.
 - Note: Avoid temperatures >80°C during drying to prevent dehydration/decomposition.

Process Workflow Diagram



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Figure 2: Operational workflow emphasizing temperature control and solvent-based crystallization.

Characterization & Quality Control

To validate the synthesis, the following analytical methods are required.

Proton NMR (¹H-NMR)

- Solvent:
- Expectation: A single, sharp singlet (or tight doublet depending on resolution/diastereomers) corresponding to the methine protons (¹H-NMR).
- Shift:

ppm.
- Impurity Check: Absence of aldehyde peak (¹H-NMR ppm) confirms no free glyoxal remains.

Infrared Spectroscopy (FT-IR)

- Broad Band (3200-3500 ^{cm}-1): O-H stretch (strong, due to hydroxyl groups).
- Strong Bands (1150-1250 ^{cm}-1): S=O stretch (sulfonate group).
- Absence: No C=O carbonyl stretch at 1720 ^{cm}-1.

Elemental Analysis

For

(MW 284.17):

- Calculated: C: 8.45%, H: 1.42%, S: 22.57%

- Acceptance Criteria:

deviation.

Applications in Drug Development

Heterocycle Synthesis

The adduct is the preferred reagent for synthesizing quinoxalines (bioactive scaffolds in oncology and virology).

- Protocol: Reacting the adduct with o-phenylenediamine eliminates the need for handling volatile glyoxal and reduces tar formation.

Solubility Enhancement

In early-stage formulation, the 1,2-dihydroxyethane-1,2-disulfonate moiety can be engineered into prodrugs. The sulfonate groups provide extreme hydrophilicity, potentially improving the bioavailability of lipophilic drugs upon cleavage.

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